

Apoptosis Inducer 35: A Multi-Targeted Approach to Cancer Therapy

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Compound of Interest

Compound Name: Apoptosis inducer 35

Cat. No.: B15615422

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Apoptosis inducer 35 (AI-35), also identified as Compound 6, has emerged as a promising small molecule in cancer research due to its multi-targeted inhibitory action and its ability to induce programmed cell death in cancer cells. This technical guide provides a comprehensive overview of the structure-activity relationship (SAR) of AI-35, its mechanism of action, and the experimental methodologies used to characterize its biological activity.

Core Concepts and Mechanism of Action

Apoptosis inducer 35 functions as a multi-targeted inhibitor, significantly reducing the expression of key proteins involved in cancer cell proliferation and survival. Its primary targets include the Epidermal Growth Factor Receptor (EGFR) and downstream signaling molecules such as AKT, ERK, and p38-MAPK α .^[1] By simultaneously inhibiting these pathways, AI-35 disrupts the complex network that cancer cells rely on for growth and evasion of apoptosis.

The biological effects of AI-35 have been demonstrated in various cancer cell lines, notably in A549 (lung carcinoma) and Jurkat (T-cell leukemia) cells.^[1] Treatment with AI-35 leads to an arrest of the cell cycle at the S phase, preventing DNA replication and subsequent cell division.

Ultimately, this cell cycle arrest culminates in the induction of apoptosis, the programmed cell death that is often dysregulated in cancer.^[1]

Structure-Activity Relationship (SAR)

The core of **Apoptosis Inducer 35**'s activity lies in its chemical scaffold, which is based on a pyrimidine derivative. The structure-activity relationship of pyrimidine-based compounds has been extensively studied, revealing that modifications to this core can significantly impact their biological activity as anticancer agents. While the specific SAR for AI-35 and its analogues is detailed in dedicated studies, the broader class of pyrimidine derivatives has been shown to be effective inhibitors of various kinases, including EGFR.

The following table summarizes the conceptual structure-activity relationships for pyrimidine-based kinase inhibitors, which provides a framework for understanding the design and optimization of compounds like AI-35.

Structural Moiety	Modification	Impact on Activity	Rationale
Pyrimidine Core	Substitution at C2, C4, and C6 positions	Modulates kinase binding affinity and selectivity.	The nitrogen atoms in the pyrimidine ring act as hydrogen bond acceptors, crucial for interaction with the hinge region of the kinase domain. Substituents at key positions can enhance these interactions or provide additional contacts within the ATP-binding pocket.
Aniline/Aryl Group at C2/C4	Introduction of electron-withdrawing or donating groups	Influences potency and pharmacokinetic properties.	Modifications to the electronic properties of the aryl ring can affect the overall electron density of the molecule, impacting its binding affinity. Lipophilic or hydrophilic groups can alter solubility and cell permeability.
Linker between Pyrimidine and other moieties	Variation in length and flexibility	Optimizes spatial orientation for target engagement.	A flexible or rigid linker can correctly position other functional groups to interact with specific amino acid residues in the target protein, thereby increasing potency and selectivity.

Terminal Functional Groups	Addition of solubilizing or reactive groups	Improves drug-like properties and can enable covalent binding.	Groups that enhance aqueous solubility are often added to improve bioavailability. Reactive groups, such as acrylamides, can form covalent bonds with cysteine residues in the kinase active site, leading to irreversible inhibition.
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Experimental Protocols

The characterization of **Apoptosis Inducer 35** involves a series of standard and specialized biological assays. The following are detailed methodologies for key experiments typically cited in the evaluation of such compounds.

Cell Proliferation Assay (MTT Assay)

- Objective: To determine the cytotoxic effect of AI-35 on cancer cell lines.
- Methodology:
 - Seed cancer cells (e.g., A549, Jurkat) in 96-well plates at a density of 5×10^3 to 1×10^4 cells/well and incubate for 24 hours.
 - Treat the cells with various concentrations of **Apoptosis Inducer 35** (typically in a range from 0.1 to 100 μ M) and a vehicle control (e.g., DMSO).
 - Incubate the plates for 48-72 hours.
 - Add 20 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
 - Remove the medium and add 150 μ L of DMSO to dissolve the formazan crystals.

- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the half-maximal inhibitory concentration (IC_{50}) value, which is the concentration of the compound that inhibits cell growth by 50%.

Cell Cycle Analysis (Flow Cytometry)

- Objective: To determine the effect of AI-35 on cell cycle progression.
- Methodology:
 - Treat cells with AI-35 at its IC_{50} concentration for 24 or 48 hours.
 - Harvest the cells, wash with PBS, and fix in cold 70% ethanol overnight at $-20^{\circ}C$.
 - Wash the fixed cells with PBS and resuspend in a solution containing propidium iodide (PI) and RNase A.
 - Incubate in the dark for 30 minutes at room temperature.
 - Analyze the DNA content of the cells using a flow cytometer.
 - The percentage of cells in G0/G1, S, and G2/M phases is quantified using cell cycle analysis software.

Apoptosis Assay (Annexin V/PI Staining)

- Objective: To quantify the induction of apoptosis by AI-35.
- Methodology:
 - Treat cells with AI-35 at its IC_{50} concentration for a specified time (e.g., 48 hours).
 - Harvest the cells and wash with cold PBS.
 - Resuspend the cells in Annexin V binding buffer.
 - Add Annexin V-FITC and propidium iodide (PI) to the cell suspension.

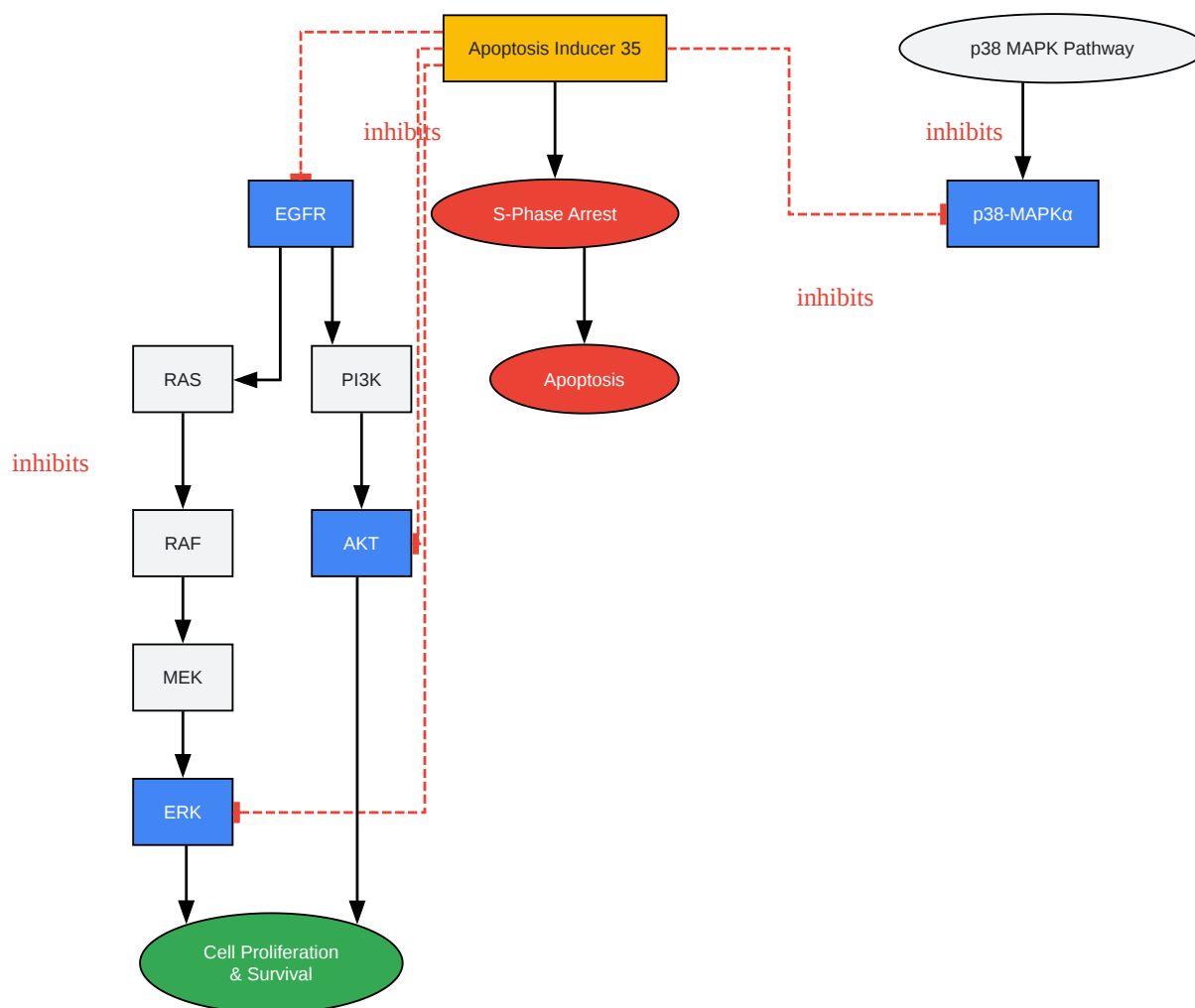
- Incubate in the dark for 15 minutes at room temperature.
- Analyze the cells by flow cytometry.
- Quantify the percentage of early apoptotic (Annexin V-positive, PI-negative), late apoptotic (Annexin V-positive, PI-positive), and necrotic (Annexin V-negative, PI-positive) cells.

Western Blot Analysis

- Objective: To determine the effect of AI-35 on the expression levels of target proteins.
- Methodology:
 - Treat cells with AI-35 for a specified time.
 - Lyse the cells in RIPA buffer containing protease and phosphatase inhibitors.
 - Determine the protein concentration of the lysates using a BCA assay.
 - Separate equal amounts of protein by SDS-PAGE and transfer to a PVDF membrane.
 - Block the membrane with 5% non-fat milk or BSA in TBST.
 - Incubate the membrane with primary antibodies against EGFR, p-EGFR, AKT, p-AKT, ERK, p-ERK, p38, p-p38, and a loading control (e.g., GAPDH or β -actin) overnight at 4°C.
 - Wash the membrane and incubate with HRP-conjugated secondary antibodies.
 - Detect the protein bands using an enhanced chemiluminescence (ECL) detection system.
 - Quantify the band intensities using densitometry software.

Signaling Pathways and Visualizations

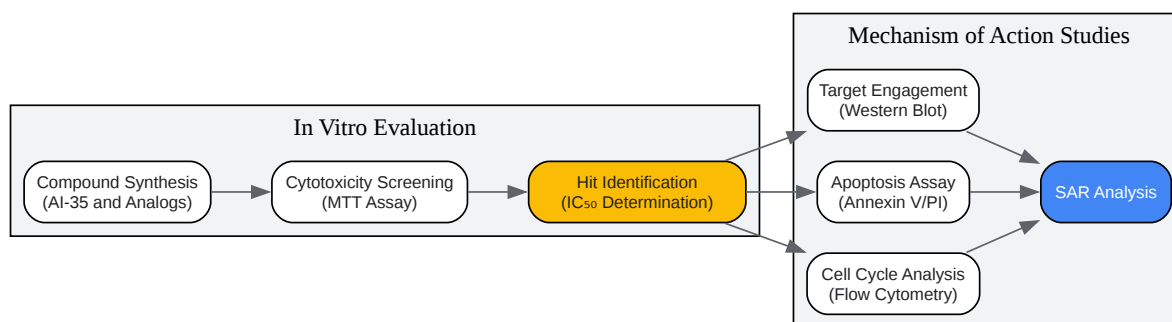
The multi-targeted nature of **Apoptosis Inducer 35** is best understood by visualizing its impact on key signaling pathways.



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Caption: Signaling pathway inhibited by **Apoptosis Inducer 35**.

The following diagram illustrates a typical experimental workflow for evaluating a novel apoptosis-inducing compound.



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Caption: Experimental workflow for AI-35 evaluation.

In conclusion, **Apoptosis Inducer 35** represents a significant lead compound in the development of novel anticancer therapies. Its ability to target multiple critical signaling pathways simultaneously offers a promising strategy to overcome the resistance mechanisms often encountered with single-target agents. Further research into the structure-activity relationship of AI-35 and its analogs will be crucial for optimizing its potency, selectivity, and pharmacokinetic properties, paving the way for potential clinical applications.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
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